

Discrepancy in Provided Chemical Information

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Compound of Interest

Compound Name: *Enaminomycin C*

Cat. No.: B15566479

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An in-depth search of chemical databases and scientific literature did not yield any results for a compound named "**Enaminomycin C**" with the molecular formula C7H7NO5. The information available points to a discrepancy between the name and the molecular formula provided.

Enaminomycin C, as identified in scientific literature, is a natural product from *Streptomyces baarnensis* with the molecular formula C7H7NO5 and a molecular weight of 185.1350 Da[1][2][3][4][5]. Its structure has been determined to be 2-oxo-4-amino-5-hydroxy-7-oxa-bicyclo[1]hept-3-ene-3-carboxylic acid[1]. Enaminomycins are a group of antibiotics, with Enaminomycin A showing activity against various bacteria and fungi[7].

However, the user-provided topic specifies "**Enaminomycin C** molecular formula C7H7NO5". While the name and formula do match the known natural product, the request for a "technical guide or whitepaper on the core" suggests a focus on a singular, well-studied entity. The term "enaminomycin" itself refers to a class of compounds characterized by an enaminone functional group, which are versatile intermediates in organic synthesis[8][9].

Given the potential ambiguity, this guide will proceed by presenting the available information on the known natural product, **Enaminomycin C**, while also briefly touching upon other compounds that share the C7H7NO5 molecular formula to provide a comprehensive overview.

The Natural Product: **Enaminomycin C**

Enaminomycin C is an antibiotic isolated from *Streptomyces baarnensis*[3].

Table 1: Physicochemical Properties of **Enaminomycin C**

Property	Value
Molecular Formula	C7H7NO5 ^{[1][2][3][4][5]}
Molecular Weight	185.13 g/mol ^{[4][5]}
Exact Mass	185.0324 Da ^{[2][3]}
IUPAC Name	(1S,5R,6R)-4-amino-5-hydroxy-2-oxo-7-oxabicyclo[4.1.0]hept-3-ene-3-carboxylic acid ^[1]
Origin	Streptomyces baarnensis ^[3]

Due to the limited and dated nature of the publications on **Enaminomycin C**, detailed experimental protocols for its isolation and characterization are not readily available in modern formats. The structure was primarily elucidated using nuclear magnetic resonance (NMR) spectroscopy and other physicochemical methods^[1].

Isomers with Molecular Formula C7H7NO5

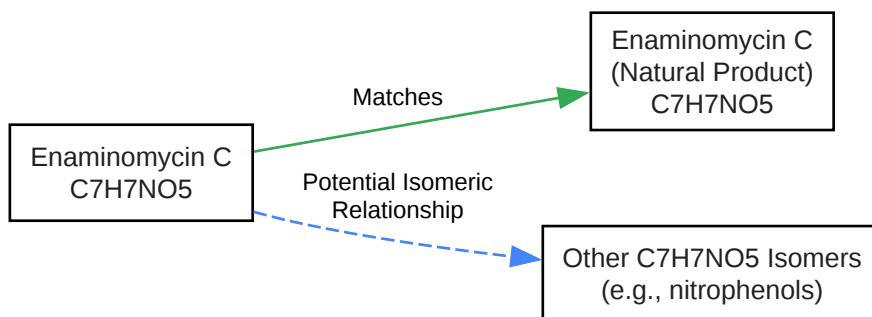
It is important to note that other, more extensively studied, chemical compounds share the molecular formula C7H7NO5. These are typically synthetic compounds and include various isomers of dinitrocresol and nitromethoxypyridine.

For instance, 4-methyl-3,5-dinitrophenol is a known compound with the molecular formula C7H6N2O5, which is structurally different from the requested C7H7NO5^{[10][11][12]}. Similarly, 2-methoxy-3,5-dinitropyridine has a molecular formula of C6H5N3O5^[13].

The molecular formula C7H7NO5 itself can correspond to a number of constitutional isomers. The exploration of such isomers is a common exercise in organic chemistry to understand the diversity of structures and properties that can arise from a single elemental composition.

Logical Relationship: Name vs. Molecular Formula

The following diagram illustrates the relationship between the provided information and the findings from the literature search.



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Caption: Relationship between the user query and literature findings.

In conclusion, while "**Enaminomycin C**" with the molecular formula C7H7NO5 is a known natural product, the available data is limited. A comprehensive technical guide would require further research and re-isolation of the compound. For researchers interested in the C7H7NO5 molecular formula, a wide range of synthetic isomers with diverse chemical properties are also available for study.

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